

Cinchonain IIa: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cinchonain IIa*

Cat. No.: *B12379990*

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An In-depth Examination of the Molecular Characteristics, Bioactivity, and Methodologies Associated with a Promising Natural Phenylpropanoid-Substituted Flavan-3-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cinchonain IIa, a naturally occurring phenylpropanoid-substituted flavan-3-ol, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the molecular properties of **Cinchonain IIa**, including its molecular formula and weight. It further details established experimental protocols for its isolation and analysis, as well as for the evaluation of its biological activities, with a focus on its antioxidant and anti-inflammatory properties. This document is intended to serve as a valuable resource for researchers and professionals engaged in the exploration and development of novel therapeutic agents derived from natural sources.

Molecular Profile of Cinchonain IIa

Cinchonain IIa possesses a complex chemical structure, which is fundamental to its biological activity. Its key molecular identifiers are summarized in the table below.

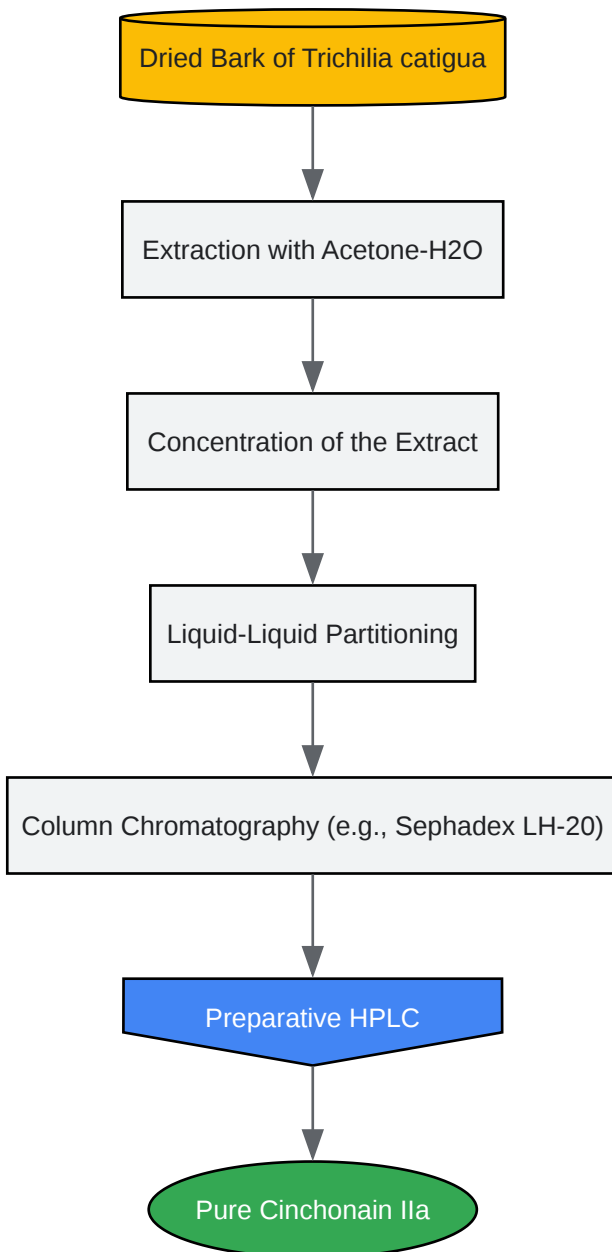
Property	Value
Molecular Formula	C ₃₉ H ₃₂ O ₁₅
Molecular Weight	740.7 g/mol
IUPAC Name	(2R,3R,4S,10R)-2,10-bis(3,4-dihydroxyphenyl)-4-[(2R,3R)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-8-yl]-3,5-dihydroxy-3,4,9,10-tetrahydro-2H-pyrano[2,3-h]chromen-8-one

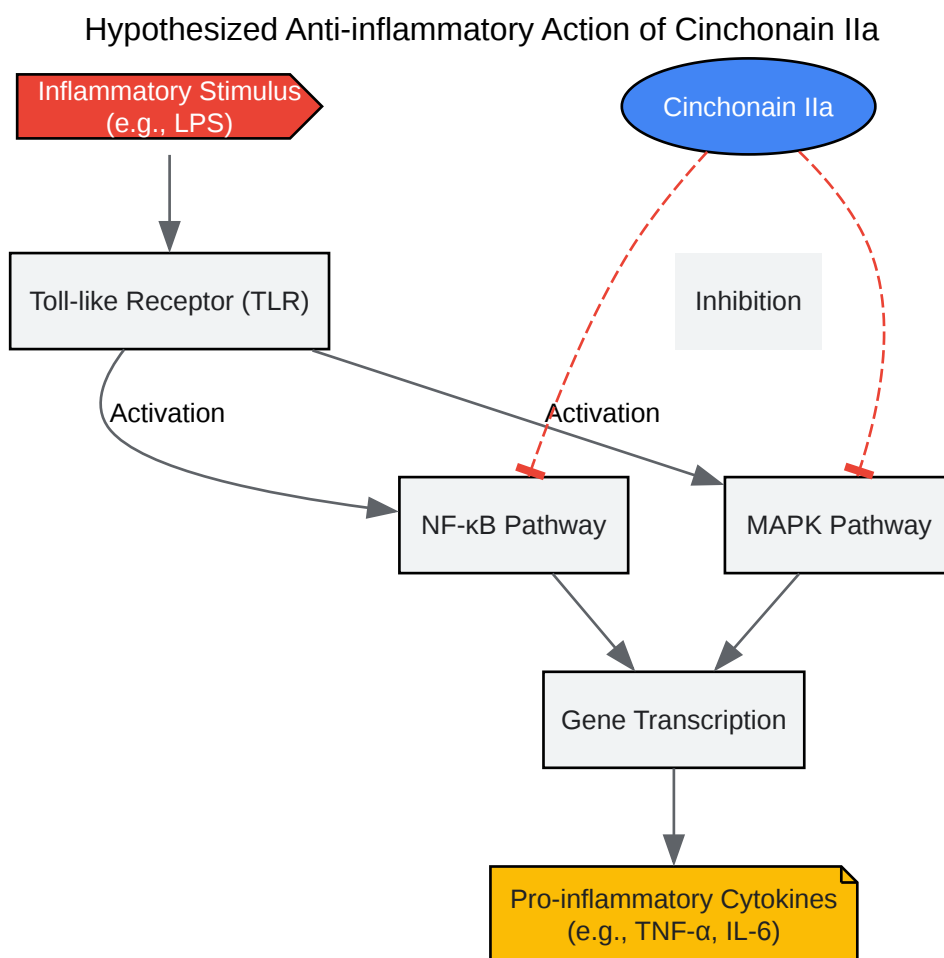
Experimental Protocols

Isolation of Cinchonain IIa from Trichilia catigua

Cinchonain IIa can be isolated from the bark of *Trichilia catigua*, a plant traditionally used in Brazilian medicine. A general workflow for its extraction and purification is outlined below. This process typically involves solvent extraction followed by chromatographic separation techniques.

Workflow for the Isolation of Cinchonain IIa





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com